

LC-MS/MS method for ifenprodil quantification plasma

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Compound Focus: Ifenprodil

CAS No.: 23210-56-2

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Analytical Methods for Ifenprodil Quantification

The table below summarizes the core parameters of two validated bioanalytical methods for quantifying **Ifenprodil** in plasma.

Parameter	LC-MS/MS Method (Human Plasma) [1]	RP-HPLC Method (Rat Plasma) [2]
Detection Technique	Liquid Chromatography-Tandem Mass Spectrometry	Reverse-Phase High-Performance Liquid Chromatography
Internal Standard (IS)	Urapidil	Dextromethorphan
Linearity Range	0.2 - 50.0 ng/mL	200 - 4000 ng/mL
Sample Preparation	Liquid-Liquid Extraction (LLE) with Ethyl Acetate	Liquid-Liquid Extraction (LLE) with Acetonitrile
Chromatographic Column	Reversed-Phase Column	Luna Phenyl-Hexyl Column (150 mm × 4.6 mm, 3.5 μm)

Parameter	LC-MS/MS Method (Human Plasma) [1]	RP-HPLC Method (Rat Plasma) [2]
Run Time	4 minutes	6-7 minutes (approx., based on retention times)
Mobile Phase	Not explicitly detailed	Ammonium Formate (pH 2.5) : Acetonitrile (60:40, v/v)
Detection	MRM* Transitions: Ifenprodil m/z 326.2 → 308.1; IS m/z 388.4 → 205.3	UV Detection at 220 nm
Retention Time	Not specified	Ifenprodil: 2.362 min; IS: 5.603 min
Recovery	>76.4%	Not specified
Application	Pharmacokinetic study in healthy Chinese volunteers	Pharmacokinetic and bioequivalence profiling in rats

MRM: Multiple Reaction Monitoring

Detailed Experimental Protocol: LC-MS/MS Method

This protocol is adapted from the LC-MS/MS method developed for human pharmacokinetic studies [1].

Solutions and Reagents

- Ifenprodil Stock and Working Solutions:** Prepare stock solutions in a suitable solvent (e.g., methanol or acetonitrile). Subsequently, dilute serially with the same solvent to obtain working standards for calibration curves and quality control (QC) samples.
- Internal Standard (IS) Solution:** Prepare a working solution of Urapidil in an appropriate solvent.
- Mobile Phase Components:** Use LC-MS grade solvents and additives as required for the reversed-phase chromatography method.

Sample Preparation (Liquid-Liquid Extraction)

- **Aliquot Plasma:** Pipette 200 μL of plasma (calibrator, QC, or study sample) into a microtube.
- **Spike with IS:** Add a known volume (e.g., 50 μL) of the Urapidil working solution to all tubes except the blank.
- **Extract Analyte:** Add a volume of **ethyl acetate** (e.g., 1-2 mL) to all samples.
- **Mix and Centrifuge:** Vortex the mixture vigorously for several minutes to ensure thorough contact between the phases, then centrifuge at high speed (e.g., 10,000 \times g) for 10 minutes to separate the phases.
- **Transfer and Evaporate:** Carefully transfer the upper organic layer to a new clean tube. Evaporate the solvent to dryness under a gentle stream of nitrogen in a warm water bath.
- **Reconstitute:** Reconstitute the dry residue in a small volume (e.g., 100-200 μL) of the initial mobile phase or reconstitution solution. Vortex to dissolve, and transfer to an autosampler vial for injection.

Instrumentation and Chromatography

- **HPLC System:** Coupled to a tandem mass spectrometer.
- **Column:** A reversed-phase column (e.g., C8 or C18).
- **Mobile Phase:** A binary or isocratic mixture tailored for **Ifenprodil** separation.
- **Flow Rate:** Optimized to achieve a total **run time of 4 minutes**.
- **Injection Volume:** Typically 5-10 μL .
- **Mass Spectrometer:**
 - **Ionization:** Positive ion electrospray ionization (ESI+).
 - **Detection:** Multiple Reaction Monitoring (MRM).
 - **Ion Transitions:** Monitor **Ifenprodil:** m/z 326.2 \rightarrow 308.1 and **IS (Urapidil):** m/z 388.4 \rightarrow 205.3.

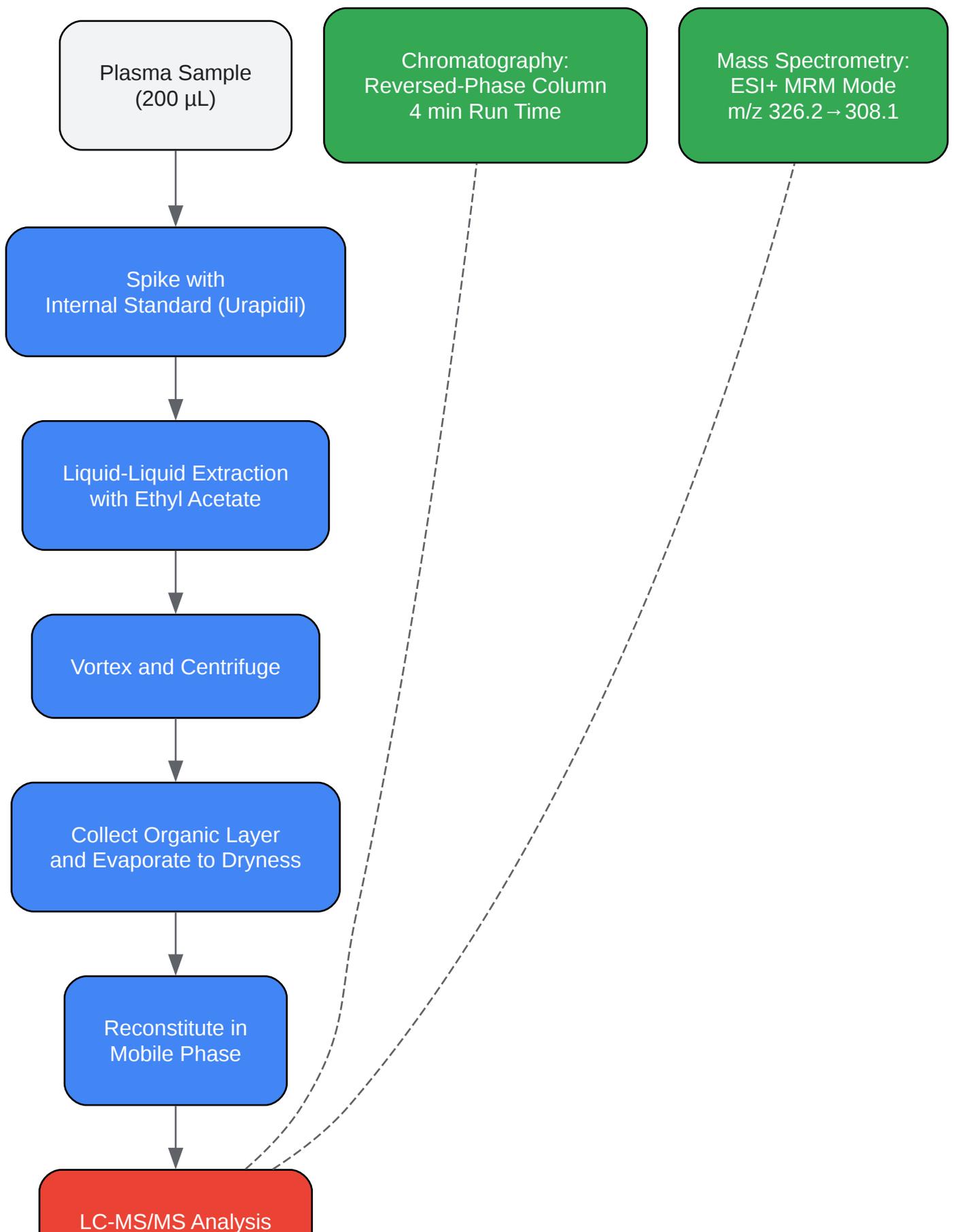
Method Validation

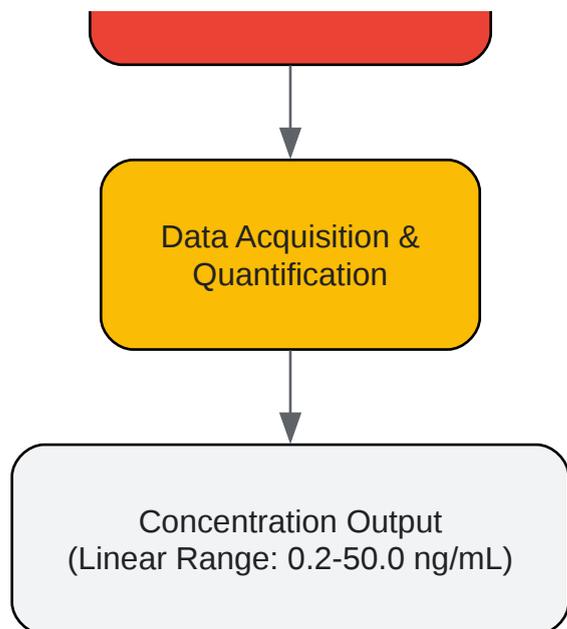
The method was validated per standard guidelines [2] [1], demonstrating:

- **Linearity:** A calibration curve from **0.2 to 50.0 ng/mL** with a correlation coefficient (r^2) > 0.99.
- **Precision and Accuracy:** Intra-day and inter-day precision (%CV) and accuracy (% bias) within acceptable limits (typically $\pm 15\%$).
- **Recovery:** Consistent and efficient extraction with a mean recovery of **>76.4%** for the analyte.
- **Specificity:** No significant interference from endogenous plasma components at the retention times of **Ifenprodil** and the IS.
- **Stability:** Established stability of **Ifenprodil** in plasma under various storage and handling conditions (freeze-thaw, short-term storage, etc.).

Experimental Workflow Diagram

The following diagram illustrates the complete LC-MS/MS analytical workflow for quantifying **Ifenprodil** in plasma, from sample collection to data analysis.





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Key Application Insights

- **Pharmacokinetic Profiling:** The LC-MS/MS method was successfully applied to a study in healthy Chinese volunteers, demonstrating that **Ifenprodil** exhibits linear pharmacokinetics over a dose range of 5-15 mg and does not accumulate upon repeated once-daily intravenous administration [1].
- **Critical Method Selection:** The **~100-fold higher sensitivity** of the LC-MS/MS method makes it essential for quantifying the low plasma concentrations expected in human studies after therapeutic dosing. The RP-HPLC method, with its higher quantification range, may be suitable for pre-clinical studies in rodents with higher dose levels [2] [1].
- **Delayed Pharmacodynamic Effect:** Be aware that research has indicated a delay between peak plasma concentration and peak pharmacological effect (like platelet aggregation inhibition), suggesting the active site concentration in target tissues (e.g., platelets) may be more relevant than plasma levels [3].

I hope these detailed application notes and protocols are helpful for your research. Should you require further clarification on any of the steps or need assistance in adapting this method for your specific laboratory setup, please feel free to ask.

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